

Health and safety information for 3-Dimethylaminooxalyl-4-acetylindole

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Compound of Interest

Compound Name: 3-Dimethylaminooxalyl-4-acetylindole

Cat. No.: B3180768

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Technical Guide: 3-Dimethylaminooxalyl-4-acetylindole

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified scientific personnel and is not a substitute for a formal Safety Data Sheet (SDS). All laboratory work should be conducted in accordance with institutional safety protocols and under the supervision of trained professionals.

Compound Identification

Chemical Name: 3-Dimethylaminooxalyl-4-acetylindole[1][2]

Synonyms: 1H-Indole-3-acetamide, 4-(acetyloxy)-N,N-dimethyl- α -oxo-[3][4]

CAS Number: 30000-66-9[1][2]

Molecular Formula: C₁₄H₁₄N₂O₄[3][4]

Molecular Weight: 274.27 g/mol [3][4]

Primary Use: Identified as a precursor in the synthesis of Psilocin and Psilocybin.[1] It is intended for research use only.[1]

Physicochemical Properties

Property	Value	Source
Purity	97.0% - 98%	[2][5]
Solubility	DMF: 20 mg/ml, DMSO: 10 mg/ml, Ethanol: 10 mg/ml	[3]

Health and Safety Information

A specific Safety Data Sheet (SDS) for **3-Dimethylaminooxalyl-4-acetylindole** (CAS 30000-66-9) is not publicly available in the conducted research. The information below is based on general safety principles for handling indole derivatives and related chemical reagents. It is imperative to handle this compound with caution in a controlled laboratory setting.

Hazard Identification and Precautionary Measures

While specific GHS classifications are not available for this compound, related indole compounds and reagents used in its synthesis carry warnings for being harmful if swallowed, causing skin irritation, and causing serious eye irritation.[6]

General Precautions:

- Handling: Wash hands and any exposed skin thoroughly after handling.[7] Do not eat, drink, or smoke when using this product. Avoid dust formation and inhalation.[7]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[6]
- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[7]
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.

First Aid Measures

- If Swallowed: Rinse mouth. Get medical help if you feel unwell.[6]
- In Case of Skin Contact: Wash off with soap and plenty of water. If skin irritation occurs, seek medical advice.[6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6]
- If Inhaled: Move the person into fresh air. If breathing is difficult, provide oxygen.

Experimental Protocols

3-Dimethylaminooxalyl-4-acetylindole is a key intermediate in the synthesis of psilocybin. The following is a generalized protocol derived from literature describing this process.

Synthesis of 3-Dimethylaminooxalyl-4-acetylindole

This procedure outlines the acylation of 4-hydroxyindole and subsequent reaction to form the target compound.

Materials:

- 4-hydroxyindole
- Acetic anhydride
- Pyridine
- Dichloromethane (DCM)
- Oxalyl chloride
- Tetrahydrofuran (THF)
- Dimethylamine solution in THF

Procedure:

- **Protection of the Hydroxyl Group:** The hydroxyl group of 4-hydroxyindole is first protected, typically by acylation. This is a necessary step to prevent reaction with oxalyl chloride in the subsequent step.[8]
- **Acylation Reaction:** In a typical procedure, 4-hydroxyindole is dissolved in a suitable solvent like dichloromethane (DCM). Acetic anhydride and a base, such as pyridine, are added to the solution at room temperature.[8] The reaction mixture is stirred until the starting material is consumed, which can be monitored by techniques like thin-layer chromatography (TLC).
- **Workup and Isolation:** Following the completion of the reaction, a standard workup procedure is performed. This may involve washing the organic layer with aqueous solutions to remove excess reagents and byproducts, followed by drying the organic layer and evaporating the solvent to yield the acetylated indole intermediate.
- **Formation of the Oxalyl Chloride Adduct:** The protected indole is then dissolved in an anhydrous solvent like tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen).[8] Oxalyl chloride is added, leading to the formation of an intermediate.
- **Addition of Dimethylamine:** A solution of dimethylamine in THF is then added to the reaction mixture.[8] This step is crucial for the formation of the final product, **3-Dimethylaminooxalyl-4-acetylindole**. The reaction is typically carried out at a controlled temperature.
- **Final Workup and Purification:** After the reaction is complete, another workup is performed to isolate the product. Purification of the final compound may be achieved through techniques such as recrystallization or column chromatography to achieve the desired purity.

Use in Psilocybin Synthesis

3-Dimethylaminooxalyl-4-acetylindole is then used as a precursor for psilocin, which is subsequently phosphorylated to yield psilocybin.

Materials:

- **3-Dimethylaminooxalyl-4-acetylindole**
- Reducing agent (e.g., Lithium aluminum hydride - LiAlH_4)

- Anhydrous solvent (e.g., THF)

Procedure:

- Reduction of the Oxalyl Group: The **3-Dimethylaminooxalyl-4-acetylindole** is dissolved in an anhydrous solvent like THF under an inert atmosphere. A strong reducing agent, such as lithium aluminum hydride (LiAlH_4), is carefully added to the solution.[8] This step reduces the oxalyl group to an ethylamine side chain.
- Quenching and Workup: The reaction is carefully quenched, followed by a workup procedure to isolate the resulting psilocin.
- Phosphorylation: The isolated psilocin is then phosphorylated to produce psilocybin. This step often involves the use of a phosphorylating agent and can be challenging due to the lability of the reagents and intermediates.[8]

Visualizations

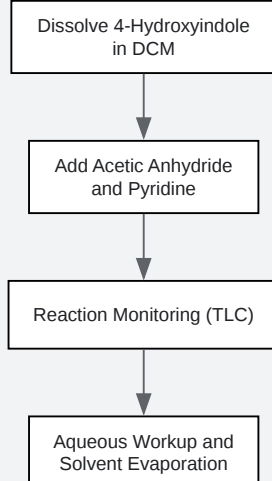
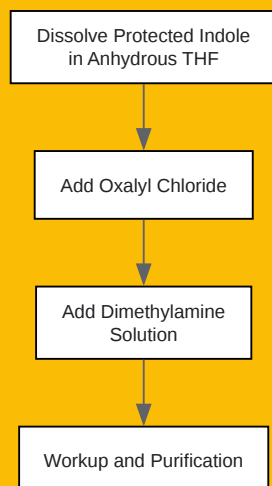
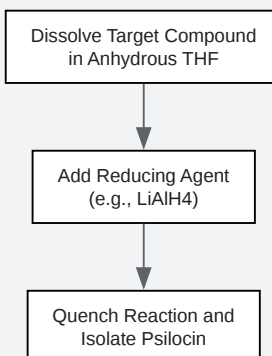
Synthetic Pathway Overview



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Caption: Synthetic pathway from 4-Hydroxyindole to Psilocybin.

Experimental Workflow for Synthesis

Step 1: Protection of Hydroxyl Group**Step 2: Formation of Target Compound****Step 3: Reduction to Psilocin**

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